

Personal protective equipment for handling Tris(dimethylamino)borane

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Compound of Interest

Compound Name: Tris(dimethylamino)borane

Cat. No.: B1346698

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Essential Safety and Handling Guide for Tris(dimethylamino)borane

This document provides immediate and essential safety protocols, operational guidelines, and disposal procedures for the handling of **Tris(dimethylamino)borane** (TDMAB). It is intended for laboratory personnel, including researchers, scientists, and professionals in drug development, to ensure safe and compliant use of this chemical.

Chemical Identifier:

- Name: **Tris(dimethylamino)borane**
- Synonyms: Hexamethylboranetriamine, TDMAB
- CAS Number: 4375-83-1

1. Hazard Identification and Immediate Precautions

Tris(dimethylamino)borane is a hazardous chemical with the following primary risks:

- Flammability: Highly flammable liquid and vapor.^[1] Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.^{[1][2]}

- Health Hazards: Causes skin irritation and serious eye irritation.[1] May also cause respiratory irritation.[1]
- Reactivity: Air and moisture sensitive.[1][2]

Immediate Actions:

- Work in a well-ventilated area, preferably under a chemical fume hood.[3]
- Handle under an inert atmosphere (e.g., nitrogen or argon).[2]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1][2][4]
- Ground and bond container and receiving equipment to prevent static discharge.[2][4]
- Use non-sparking tools.[2][4]

2. Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling

Tris(dimethylamino)borane.

PPE Category	Specification	Purpose
Eye Protection	Chemical splash goggles and a face shield.[5]	Protects against splashes and vapors that cause serious eye irritation.
Hand Protection	Chemical resistant gloves (e.g., Neoprene or Nitrile rubber).[6] Inspect gloves before use and change immediately if contaminated.	Prevents skin contact which can cause irritation.
Body Protection	Flame-retardant and anti-static protective clothing.[1] A lab coat should be worn and fully buttoned.	Protects skin from accidental contact and provides a barrier.
Respiratory Protection	An air-purifying respirator with a type ABEK (EN 14387) filter is recommended, especially if vapors or aerosols are generated.	Protects against inhalation of vapors which may cause respiratory irritation.

3. Handling and Storage Procedures

Handling:

- Avoid contact with skin, eyes, and clothing.[2]
- Avoid inhalation of vapor or mist.[2]
- Use only in a chemical fume hood.
- Take precautionary measures against static discharges.[7]
- Wash hands thoroughly after handling.[7]

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[4\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Store under an inert gas like nitrogen.[\[2\]](#)
- Keep away from heat and sources of ignition.[\[1\]](#)
- Store locked up.[\[2\]](#)[\[4\]](#)

4. Accidental Release and First Aid Measures

Accidental Release:

- Evacuate the area immediately.
- Ensure adequate ventilation.[\[1\]](#)
- Remove all sources of ignition.
- Wear appropriate PPE as outlined in the table above.
- Contain the spill using a liquid-absorbent material (e.g., Chemizorb®).[\[1\]](#)
- Collect the absorbed material and place it in a suitable container for disposal.
- Do not let the product enter drains.[\[1\]](#)

First Aid:

- If inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[\[1\]](#)
- In case of skin contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water.[\[1\]](#)
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist.[\[1\]](#)

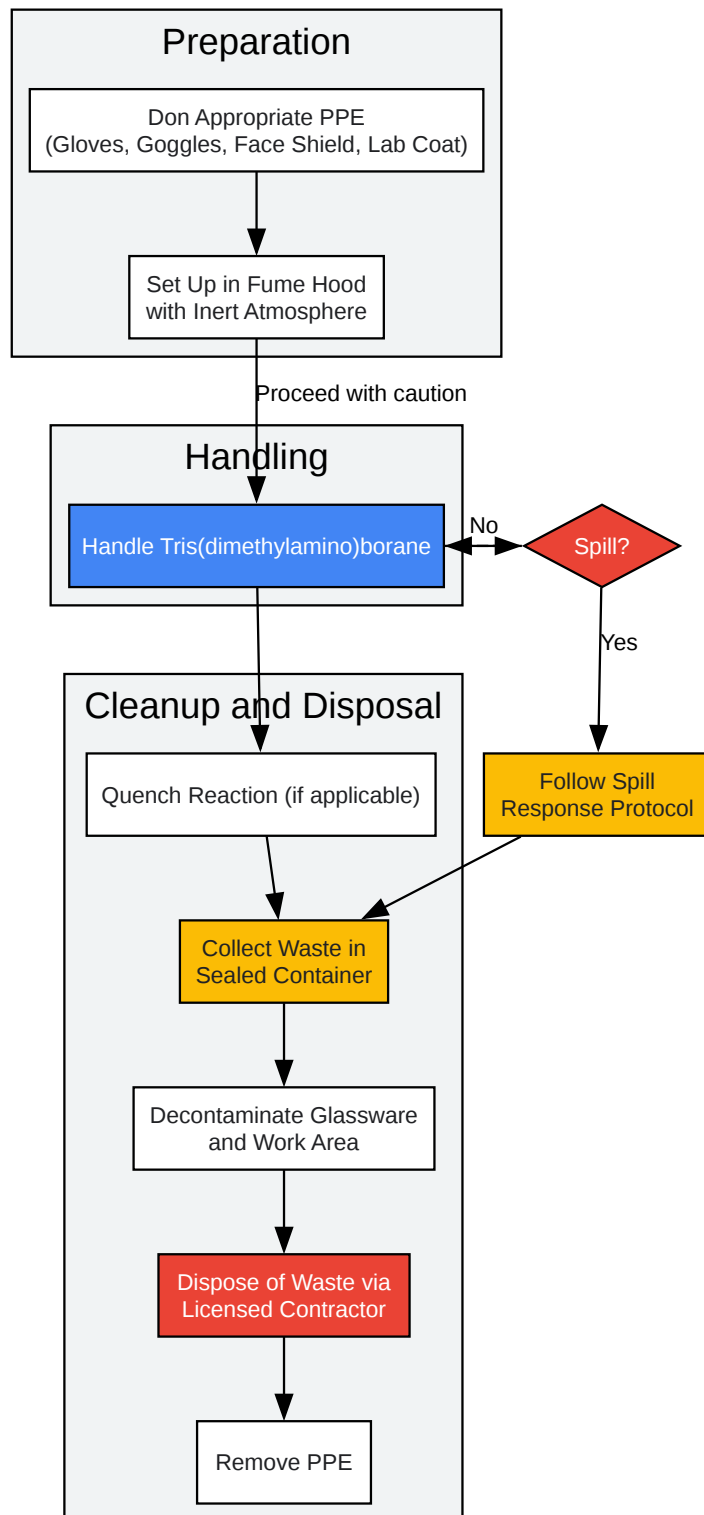
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[3\]](#)

5. Disposal Plan

- Dispose of **Tris(dimethylamino)borane** and any contaminated materials through a licensed waste disposal contractor.[\[2\]](#)
- Do not dispose of the chemical down the drain.
- Empty containers may retain product residue and should be treated as hazardous waste.[\[2\]](#)

6. Workflow for Handling and Disposal

Workflow for Handling and Disposal of Tris(dimethylamino)borane

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Caption: A flowchart outlining the key steps for the safe handling and disposal of **Tris(dimethylamino)borane**.

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